

Proper Disposal of 1-Tridecene: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Tridecene

Cat. No.: B165156

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe and compliant disposal of chemical waste is a critical component of laboratory operations. This guide provides essential, step-by-step procedures for the proper disposal of **1-Tridecene**, ensuring a safe laboratory environment and adherence to environmental regulations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedure, it is imperative to handle **1-Tridecene** with appropriate safety measures. **1-Tridecene** is a combustible liquid and may cause irritation to the eyes and skin.^[1] Ingestion and inhalation should be avoided.^[1]

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate protective gloves to prevent skin exposure.^{[1][2]}
- **Eye Protection:** Use chemical safety goggles or eyeglasses as described by OSHA's eye and face protection regulations.^{[1][2]}
- **Clothing:** Wear appropriate protective clothing to minimize skin contact.^{[1][2]}

Step-by-Step Disposal Procedure

The disposal of **1-Tridecene** must be conducted in accordance with all federal, state, and local regulations. The U.S. Environmental Protection Agency (EPA) regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA).^[3] It is the responsibility of the

chemical waste generator to determine if a discarded chemical is classified as hazardous waste.[1]

1. Waste Identification and Segregation:

- Non-contaminated **1-Tridecene**: Unused or unadulterated **1-Tridecene** should be collected in a dedicated and properly labeled waste container.
- Contaminated **1-Tridecene** and Associated Waste: Any materials contaminated with **1-Tridecene**, such as absorbent pads, gloves, or other lab supplies, should be considered chemical waste and collected in the same container as the chemical itself.[4] Do not mix with other chemical waste, especially incompatible materials like strong oxidizing agents, to avoid unforeseen reactions.[1][2]

2. Waste Collection and Storage:

- Container Selection: Use a sealable, chemically compatible container for collecting **1-Tridecene** waste.[4] Ensure the container is in good condition, free from leaks, and has a leak-proof, screw-on cap.[4]
- Labeling: The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**1-Tridecene**," and the date waste accumulation began.[3] For mixtures, each chemical must be listed.[3]
- Storage Location: Store the waste container in a cool, dry, and well-ventilated area away from sources of ignition and incompatible substances.[1][2] The storage area should utilize secondary containment to capture any potential spills or leaks.[4]

3. Accidental Spill Cleanup:

- In the event of a spill, immediately remove all sources of ignition.[1][2]
- Ventilate the area.[1]
- Absorb the spill with an inert material such as sand, silica gel, or a universal binder.[2][5]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[2][5]

4. Arranging for Final Disposal:

- Contact Environmental Health and Safety (EHS): Your institution's EHS department is the primary resource for arranging the final disposal of chemical waste.[\[3\]](#) They will provide specific guidance and have established procedures with licensed waste management contractors.
- Do Not Dispose Down the Drain: **1-Tridecene** is insoluble in water and should not be disposed of down the drain.[\[6\]](#)
- Incineration: The recommended method of disposal is through an approved waste disposal plant, which will likely involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[7\]](#)

Quantitative Data for 1-Tridecene

The following table summarizes key quantitative data for **1-Tridecene**, which is important for safe handling and storage.

Property	Value
Molecular Formula	C13H26
Molecular Weight	182.35 g/mol
Appearance	Clear, colorless liquid [1]
Boiling Point	232 - 233 °C @ 760 mmHg [1]
Melting Point	-23 °C [1]
Flash Point	79 °C (174.2 °F) [1] [2]
Specific Gravity	0.7660 g/cm ³ [1]
Vapor Density	6.3 [1]

Experimental Protocols

The disposal procedures outlined above are based on standard laboratory safety protocols and information derived from Safety Data Sheets (SDS). No novel experimental protocols are cited. It is critical to follow the specific protocols and guidance provided by your institution's EHS department.

1-Tridecene Disposal Workflow

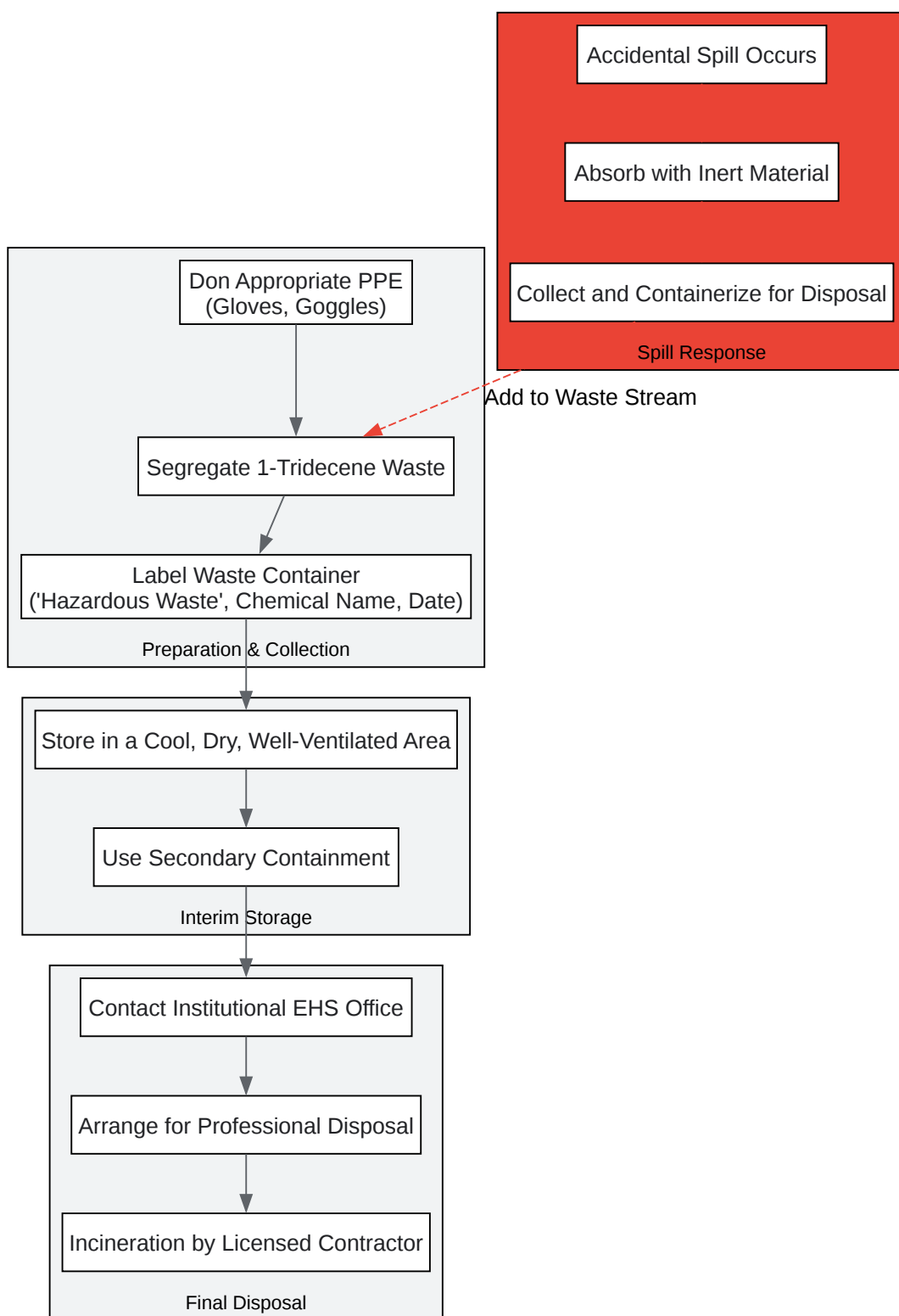


Figure 1. 1-Tridecene Disposal Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. fishersci.com [fishersci.com]
- 3. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- 4. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
- 5. chemicalbook.com [chemicalbook.com]
- 6. 1-TRIDECENE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Proper Disposal of 1-Tridecene: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165156#1-tridecene-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com